

Technical Support Center: Troubleshooting Patch-Clamp Recordings with Aprindine

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Compound of Interest

Compound Name: Aprindine

Cat. No.: B120272

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **Aprindine** in patch-clamp electrophysiology studies.

Troubleshooting Guide

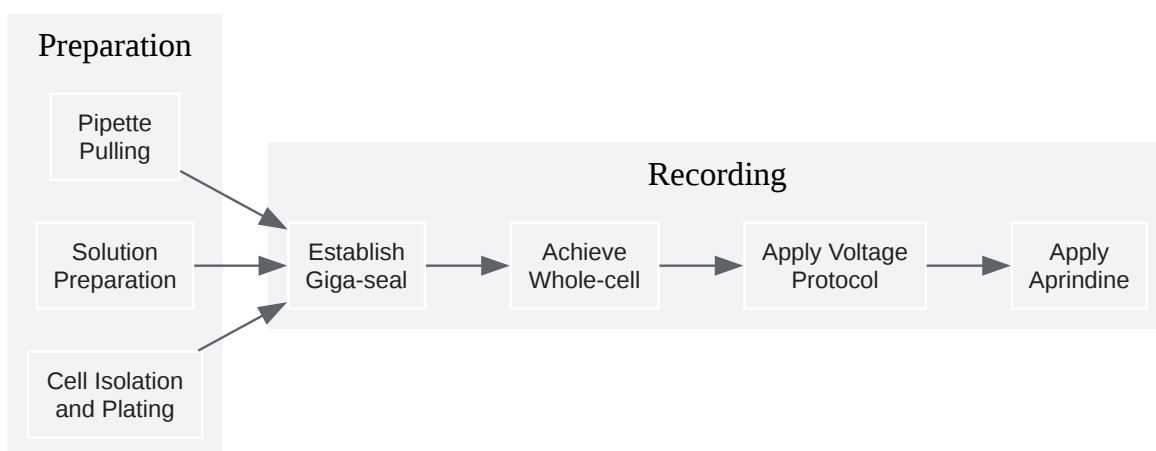
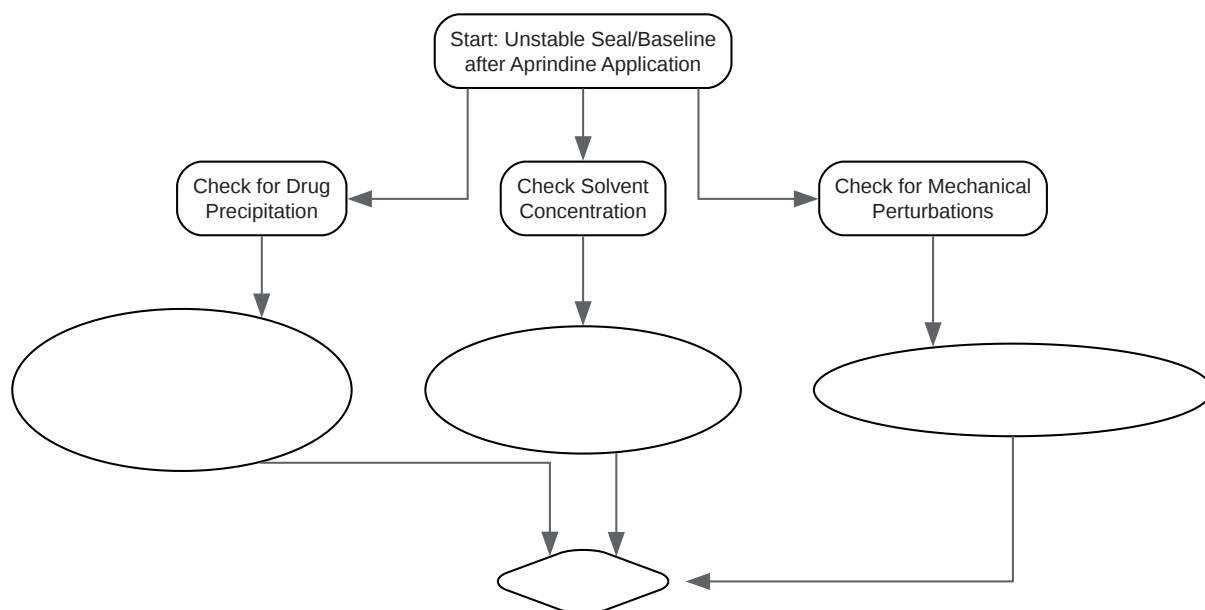
This guide addresses common artifacts and issues that may arise during the application of **Aprindine** in patch-clamp recordings.

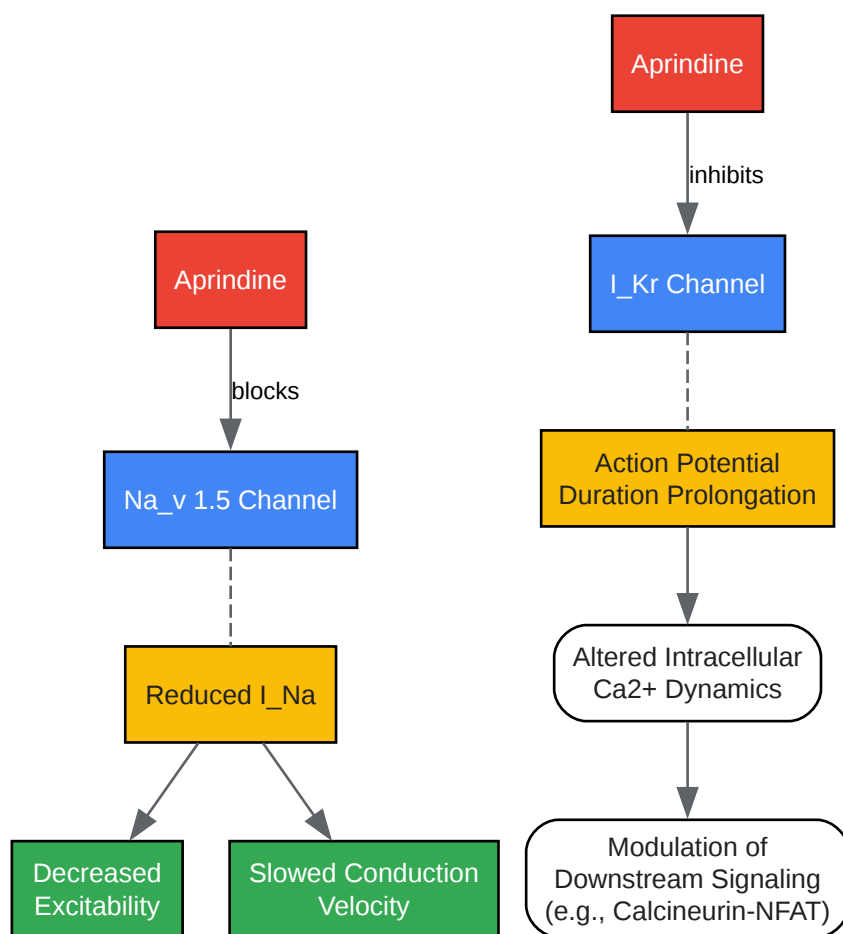
Q1: I'm observing a sudden loss of the giga-seal or an unstable baseline after applying **Aprindine**. What could be the cause?

A1: This is a common issue that can arise from several factors. Here's a step-by-step approach to troubleshoot the problem:

- **Drug Precipitation:** **Aprindine** hydrochloride can precipitate out of solution, especially at higher concentrations or if the stock solution is not prepared correctly.^[1] This precipitate can clog the perfusion lines or the patch pipette, leading to mechanical instability and loss of the seal.
 - **Solution:** Ensure your **Aprindine** stock solution is fully dissolved. You may need to use sonication or gentle heating.^[1] Prepare fresh working solutions daily and filter them before use. Visually inspect the perfusion lines for any signs of precipitation.^[2]

- Solvent Effects: The solvent used to dissolve **Aprindine** (e.g., DMSO) can affect membrane fluidity and stability if the final concentration in the bath is too high.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - Solution: Keep the final concentration of solvents like DMSO well below 0.1%. Prepare a high-concentration stock of **Aprindine** to minimize the volume of solvent added to your recording solution.
- Mechanical Perturbations: The switching of perfusion lines to apply **Aprindine** can cause mechanical disturbances that disrupt a fragile seal.
 - Solution: Ensure your perfusion system is stable and that switching solutions does not cause significant mechanical vibration.





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